

A Comprehensive Technical Guide to the Physicochemical Characteristics of Dimethyl Glutarate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl Glutarate*

Cat. No.: *B1670675*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **dimethyl glutarate** (DMG), a versatile diester with applications in various scientific and industrial fields, including pharmaceuticals. This document summarizes key quantitative data, outlines experimental protocols for property determination, and presents a logical framework for understanding these characteristics.

Core Physicochemical Data

Dimethyl glutarate (C₇H₁₂O₄) is a colorless liquid with a faint, agreeable odor.^{[1][2][3]} Its fundamental identifiers and properties are crucial for its handling, application, and integration into experimental and developmental workflows.

Table 1: Identification and General Properties of Dimethyl Glutarate

Property	Value	Source(s)
IUPAC Name	dimethyl pentanedioate	[1]
Synonyms	Glutaric acid dimethyl ester, Dimethyl pentanedioate, DBE-5	[1]
CAS Number	1119-40-0	
Molecular Formula	C ₇ H ₁₂ O ₄	
Molecular Weight	160.17 g/mol	
Appearance	Colorless liquid	
Odor	Faint agreeable, fruity odor	

Table 2: Thermodynamic and Physical Properties of Dimethyl Glutarate

Property	Value	Conditions	Source(s)
Melting Point	-37 °C to -42.5 °C		
Boiling Point	210-215 °C	1013 hPa	
93.5-95 °C	13 mmHg (0.0171 atm)		
96-103 °C	15 mmHg		
Density	1.09 g/cm ³	20 °C	
1.087 g/mL	25 °C		
1.0876 g/cm ³	20 °C		
Vapor Pressure	0.2 mmHg	20 °C	
8.3 Pa	20 °C		
0.13 hPa	20 °C		
Flash Point	107 °C to 109 °C	Closed cup	
218 °F			
Refractive Index	1.4242	20 °C/D	
Kinematic Viscosity	2.5 mm ² /s (cSt)	25 °C	

Table 3: Solubility and Safety Information for Dimethyl Glutarate

Property	Value/Information	Source(s)
Water Solubility	4.3 g/L to 53 g/L	
Solvent Solubility	Very soluble in alcohol and ether; soluble in acetone and ethyl acetate.	
Explosion Limits	0.9 - 7.9 % (V)	
Stability	Stable under normal conditions. Combustible.	
Incompatibilities	Incompatible with acids, bases, reducing agents, and oxidizing agents.	
Storage	Store below +30°C.	

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physicochemical properties of **dimethyl glutarate**. These protocols are intended for an audience with a foundational understanding of laboratory techniques.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. For a pure compound like **dimethyl glutarate**, it is a sharp, characteristic value.

Methodology: Capillary Method

- **Preparation:** A small amount of liquid **dimethyl glutarate** is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Heating:** The fusion tube assembly is attached to a thermometer and heated in a controlled manner, often using a Thiele tube or a melting point apparatus with a heating block. The heating bath should be stirred to ensure uniform temperature distribution.

- Observation: As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles. As the boiling point is approached, this stream of bubbles becomes rapid and continuous.
- Recording the Boiling Point: The heat source is then removed. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point. This occurs when the external pressure equals the vapor pressure of the **dimethyl glutarate**.
- Pressure Correction: Since boiling point is pressure-dependent, the atmospheric pressure at the time of the experiment should be recorded. If the pressure is not at standard sea-level pressure (760 mmHg), a correction may be applied.

Determination of Density

Density is the mass per unit volume of a substance. For liquids, it is commonly determined using a pycnometer or a digital density meter.

Methodology: Pycnometer Method

- Preparation: A clean, dry pycnometer (a glass flask with a precise volume) is weighed accurately (m_1).
- Calibration: The pycnometer is filled with a reference substance of known density at a specific temperature (e.g., deionized water), and the total mass is recorded (m_2). The temperature of the liquid is measured and recorded.
- Sample Measurement: The pycnometer is emptied, dried, and then filled with **dimethyl glutarate**. The total mass is again accurately measured (m_3) at the same temperature.
- Calculation:
 - Mass of water = $m_2 - m_1$
 - Volume of pycnometer = (Mass of water) / (Density of water at the measured temperature)
 - Mass of **dimethyl glutarate** = $m_3 - m_1$

- Density of **dimethyl glutarate** = (Mass of **dimethyl glutarate**) / (Volume of pycnometer)

Determination of Solubility

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.

Methodology: Saturation Method

- Preparation: A known volume of the solvent (e.g., water) is placed in a thermostatted vessel to maintain a constant temperature.
- Addition of Solute: **Dimethyl glutarate** is added to the solvent in small, pre-weighed increments.
- Equilibration: After each addition, the mixture is vigorously agitated (e.g., using a magnetic stirrer) until the solute is completely dissolved. This process is repeated until a small amount of undissolved **dimethyl glutarate** persists, indicating that the solution is saturated.
- Analysis: The total mass of the dissolved **dimethyl glutarate** is calculated by subtracting the mass of the remaining undissolved portion from the total mass added.
- Expression of Solubility: The solubility is then expressed in terms of mass of solute per volume or mass of solvent (e.g., g/L or g/100g). This procedure can be repeated for various solvents (e.g., ethanol, ether) to determine the solubility profile.

Determination of Vapor Pressure

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature in a closed system.

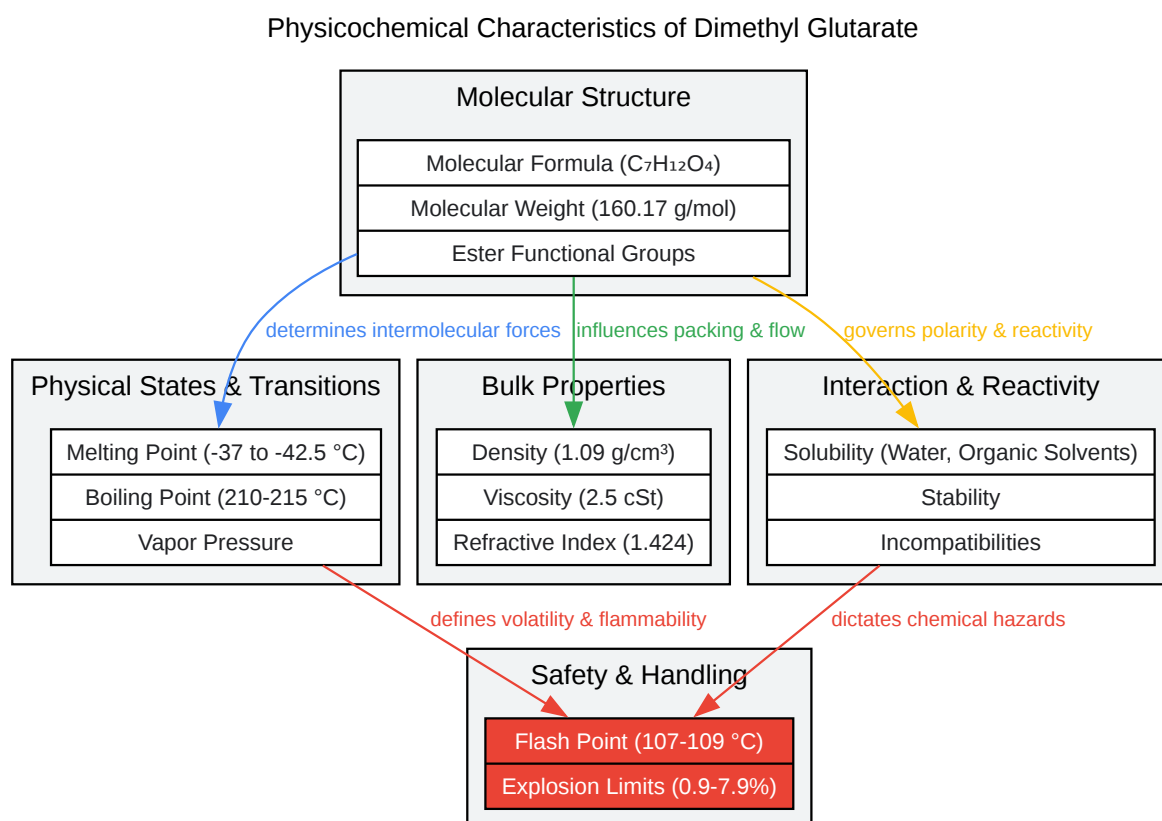
Methodology: Static Method

- Sample Preparation: A purified sample of **dimethyl glutarate** is placed in a thermostatted container connected to a pressure measuring device (manometer) and a vacuum pump.
- Degassing: The sample is thoroughly degassed to remove any dissolved air or other volatile impurities. This is often achieved by repeated freeze-pump-thaw cycles.

- **Equilibration:** The container is brought to a precise, constant temperature. The **dimethyl glutarate** is allowed to evaporate into the evacuated space until the pressure inside the container becomes constant. This constant pressure is the equilibrium vapor pressure at that temperature.
- **Measurement:** The pressure is recorded. The process is repeated at several different temperatures to obtain a vapor pressure curve. The relationship between vapor pressure and temperature can often be described by the Clausius-Clapeyron relation.

Visualizing Physicochemical Relationships

The following diagram illustrates the logical connections between the fundamental properties of **dimethyl glutarate** and how they influence its behavior and applications.



[Click to download full resolution via product page](#)

Caption: Logical flow of **dimethyl glutarate**'s properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dimethyl Glutarate | C₇H₁₂O₄ | CID 14242 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. DIMETHYL GLUTARATE | Occupational Safety and Health Administration [osha.gov]
- 3. CAS 1119-40-0: Dimethyl glutarate | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Characteristics of Dimethyl Glutarate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1670675#physicochemical-characteristics-of-dimethyl-glutarate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com